

4-Chlorophenylacetic acid chemical properties and structure

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Compound of Interest

Compound Name: 4-Chlorophenylacetic acid

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An In-depth Technical Guide to **4-Chlorophenylacetic Acid**: Chemical Properties, Structure, and Applications

Introduction

4-Chlorophenylacetic acid (4-CPA), a halogenated derivative of phenylacetic acid, is a molecule of significant interest in pharmaceutical and agrochemical research. It serves as a versatile intermediate in the synthesis of various bioactive molecules, including non-steroidal anti-inflammatory drugs (NSAIDs).[1] Notably, it has been investigated for its potential anticancer properties, particularly in the context of hormone-sensitive cancers.[2][3] This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, relevant experimental protocols, and its role as a modulator of biological pathways for researchers, scientists, and drug development professionals.

Chemical Structure and Identification

4-Chlorophenylacetic acid is a monocarboxylic acid where an acetic acid molecule is substituted with a 4-chlorophenyl group on one of the methyl hydrogens.[4] This structure imparts specific reactivity and biological activity to the molecule.

Structural Identifiers:

- IUPAC Name: 2-(4-chlorophenyl)acetic acid[4]

- CAS Number: 1878-66-6[2][4]
- SMILES: OC(=O)Cc1ccc(Cl)cc1[5]
- InChI: InChI=1S/C8H7ClO2/c9-7-3-1-6(2-4-7)5-8(10)11/h1-4H,5H2,(H,10,11)[6]
- InChIKey: CDPKJZJVTHSESZ-UHFFFAOYSA-N[5][6]

Physicochemical Properties

The quantitative physicochemical properties of **4-Chlorophenylacetic acid** are summarized in the table below. These properties are crucial for its handling, formulation, and application in various experimental settings.

Property	Value	Reference(s)
Molecular Formula	C ₈ H ₇ ClO ₂	[1][4][7]
Molecular Weight	170.59 g/mol	[1][4][7]
Appearance	White to off-white crystalline powder	[1][2]
Melting Point	102 - 107 °C	[2][5][7][8]
Boiling Point	241.44 °C (estimate)	[7]
pKa (at 25°C)	4.19	[3][9]
Solubility	Soluble in ethanol (100 mg/mL) and DMSO.	[3][10]

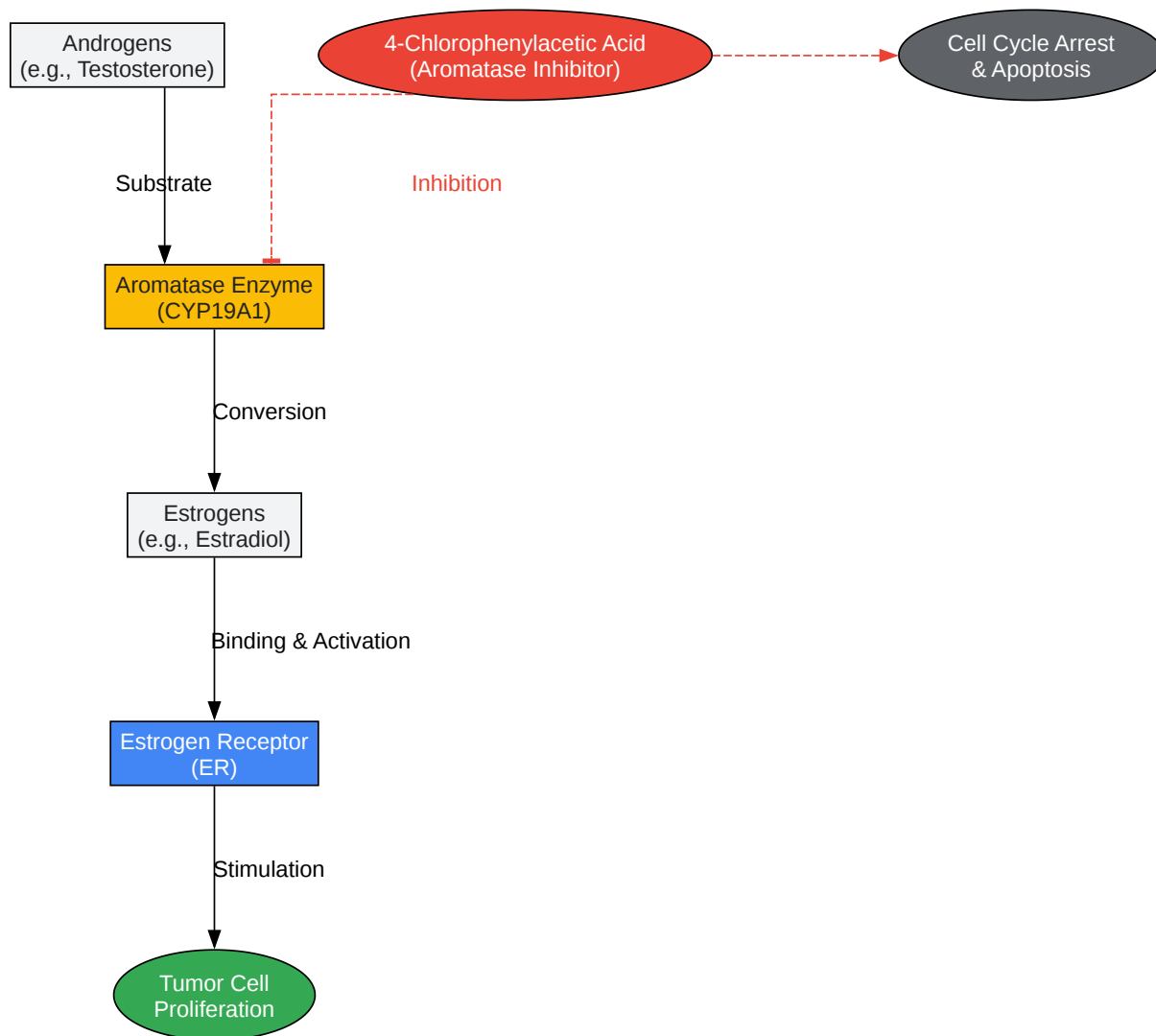
Biological Activity and Signaling Pathways

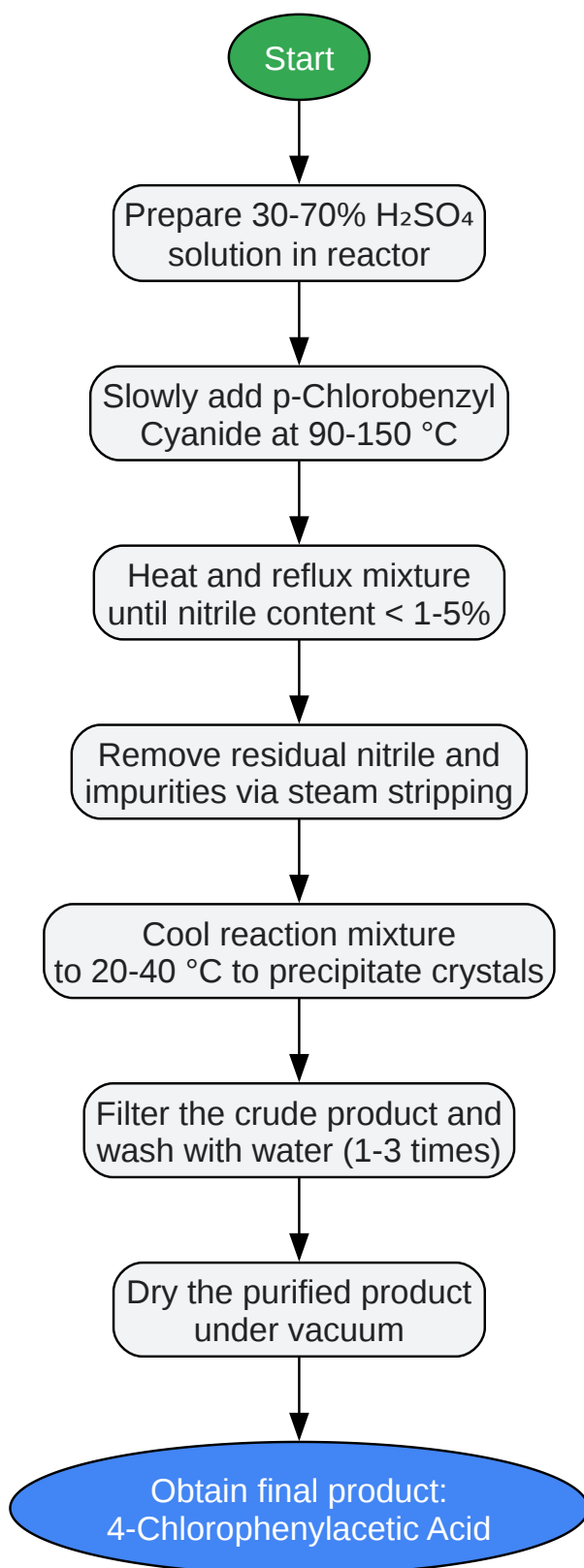
4-Chlorophenylacetic acid has been identified as a compound with potent biological effects, most notably as an antitumor agent.[2] Its primary mechanism of action is often cited as the inhibition of aromatase and antagonism of estrogen signaling, which is a critical pathway in the proliferation of estrogen-sensitive breast cancers.[5][10]

Aromatase Inhibition Pathway

Aromatase (cytochrome P450 19A1) is the key enzyme responsible for the final step of estrogen biosynthesis, converting androgens (e.g., testosterone and androstenedione) into estrogens (e.g., estradiol and estrone).[4][11] In estrogen receptor-positive (ER+) breast cancers, estrogen binds to the estrogen receptor, promoting tumor cell proliferation.[7] Aromatase inhibitors block this estrogen production, thereby depriving cancer cells of their primary growth signal, which can lead to cell cycle arrest and apoptosis.[2][10]

It is important to note that while 4-CPA is commercially described as a potent aromatase inhibitor, one in vivo study using MMTV-aromatase transgenic mice found that 4-CPA inhibited estrogen-responsive tumor formation without altering aromatase levels or activity, suggesting that its anticancer effects may proceed through alternative mechanisms in certain contexts.[1]





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